

Application Note & Protocol: Preparation of ACP-5862-d4 Stock Solutions

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Compound of Interest

Compound Name: ACP-5862-d4

Cat. No.: B12418138

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This document provides a detailed protocol for the preparation, handling, and storage of stock solutions for **ACP-5862-d4**, a deuterated stable isotope of ACP-5862. ACP-5862 is the major active metabolite of Acalabrutinib, a selective and irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1][2][3] **ACP-5862-d4** is primarily intended for use as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accuracy and precision in the measurement of ACP-5862 in biological samples.[4]

Compound Information

ACP-5862-d4 is the deuterated form of ACP-5862, a potent inhibitor of BTK with an IC₅₀ of 5.0 nM.[1] As a metabolite of Acalabrutinib, it plays a significant role in the overall pharmacological activity. The use of a deuterated standard is critical for pharmacokinetic and drug metabolism studies.

Table 1: Chemical and Physical Properties of **ACP-5862-d4**

Property	Value	Source
Chemical Name	4-(8-Amino-3-(4-(but-2-ynamido)butanoyl)imidazo[1,5-a]pyrazin-1-yl)-N-(pyridin-2-yl-d4)benzamide	
Molecular Formula	C ₂₆ H ₁₉ D ₄ N ₇ O ₃	
Molecular Weight	485.5 g/mol	
CAS Number	Not Available (NA)	
Purity	>98% (Confirm with Certificate of Analysis)	
Appearance	Crystalline solid or powder (Confirm visually)	General
Storage (Solid)	Store at -20°C or -80°C, protected from light and moisture.	

Note: Always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific information.

Solubility and Stock Solution Preparation

Accurate preparation of stock solutions is the first critical step for any experiment. It is highly recommended to use freshly opened, anhydrous grade dimethyl sulfoxide (DMSO) for the initial stock solution, as the compound is hygroscopic.

Table 2: Solubility Data

Solvent	Max Solubility (in vitro)	Notes
DMSO	≥ 250 mg/mL (≥ 519.20 mM)	Ultrasonic treatment and fresh DMSO are recommended for complete dissolution.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO.

Materials:

- **ACP-5862-d4** powder
- Anhydrous or HPLC-grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Pre-Equilibration:** Before opening, allow the vial of **ACP-5862-d4** to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **ACP-5862-d4** powder (e.g., 1 mg) into the tube. Record the exact mass.
- **Solvent Calculation:** Calculate the precise volume of DMSO required to achieve the target concentration (e.g., 10 mM) using the formula below.

Formula: $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) \times (1 / \text{Concentration (mol/L)}) \times 1,000,000$

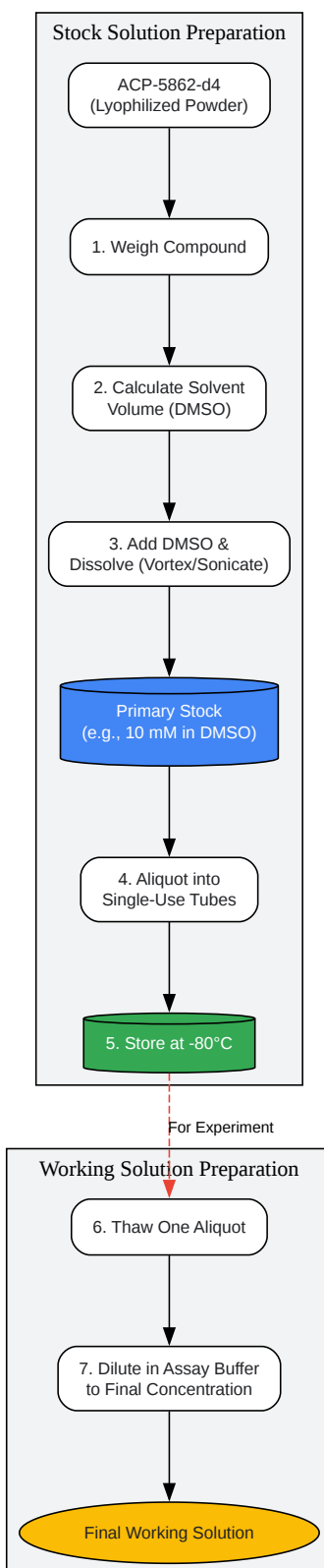
Example for 1 mg of **ACP-5862-d4** (MW = 485.5 g/mol) to make a 10 mM stock: Volume (μL) = (1 mg / 485.5 g/mol) x (1 / 0.010 mol/L) x 1,000,000 = 206.0 μL

- Dissolution: Add the calculated volume of DMSO to the tube containing the compound.
- Mixing: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If particulates remain, sonicate the solution in a water bath for 5-10 minutes. The final solution should be clear and colorless.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile, light-protected microcentrifuge tubes.
- Storage: Store the stock solution aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years). When needed, thaw a single aliquot and use it to prepare fresh working solutions in an appropriate aqueous buffer or cell culture medium.

Diagrams and Workflows

Experimental Workflow

The following diagram illustrates the standard workflow for preparing **ACP-5862-d4** stock and working solutions from a lyophilized powder.

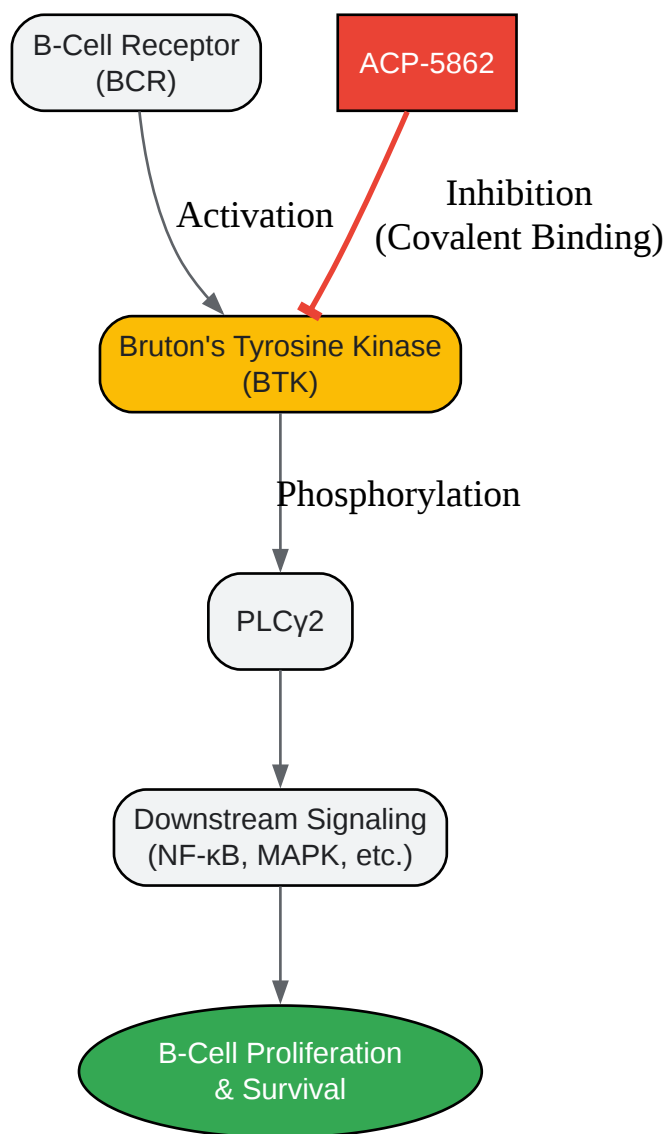


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Workflow for **ACP-5862-d4** stock solution preparation.

Role in BTK Signaling Pathway

ACP-5862, the non-deuterated parent compound, is an active inhibitor of Bruton's tyrosine kinase (BTK). BTK is a critical signaling molecule in the B-cell receptor (BCR) pathway, which is essential for B-cell proliferation, trafficking, and survival. By covalently binding to a cysteine residue in the BTK active site, ACP-5862 irreversibly inhibits its enzymatic activity, thereby blocking downstream signaling.



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Inhibition of the BTK signaling pathway by ACP-5862.

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